

Isopiperitenone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Isopiperitenone*

CAS No.: 529-01-1

Cat. No.: B1196671

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This guide provides an in-depth exploration of **isopiperitenone**, a pivotal monoterpene ketone. We will delve into its chemical identity, physicochemical properties, biosynthesis, and synthesis, as well as its biological significance and applications in research and development. This document is intended for researchers, scientists, and professionals in the fields of natural products, medicinal chemistry, and drug development, offering both foundational knowledge and practical insights.

Chemical Identity and Molecular Structure

Isopiperitenone is a naturally occurring monoterpene and a key intermediate in the biosynthesis of various valuable compounds.^[1] Its chemical identity is defined by several key identifiers:

Identifier	Value
IUPAC Name	3-methyl-6-(prop-1-en-2-yl)cyclohex-2-en-1-one ^{[2][3]}
Molecular Formula	C ₁₀ H ₁₄ O ^{[3][4][5]}
Molecular Weight	150.22 g/mol ^{[3][4]}
Canonical SMILES	CC1=CC(=O)C(CC1)C(=C)C ^{[3][5]}
InChI Key	SEZLYIWMVRUIKT-UHFFFAOYSA-N ^{[2][3]}

It is crucial to distinguish between the different stereoisomers and the racemic mixture when referencing this compound. The CAS Registry Numbers provide this specificity:

- 529-01-1: This number typically refers to the general compound or a mixture of its isomers. [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- 16750-82-6: This CAS number is specific to the (+)-**Isopiperitenone**, also known as (S)-**isopiperitenone**.[\[1\]](#)[\[7\]](#)[\[8\]](#)

The molecular structure of **isopiperitenone**, a p-menthane monoterpene, features a cyclohexenone ring with a methyl group and an isopropenyl group.[\[2\]](#)

Caption: 2D Molecular Structure of **Isopiperitenone**.

Physicochemical Properties

Isopiperitenone is characterized as a pale yellowish, oily liquid with a distinct sweet, herbal, and fruity odor.[\[4\]](#) Its properties make it soluble in alcohol and oils, but practically insoluble in water.[\[4\]](#)

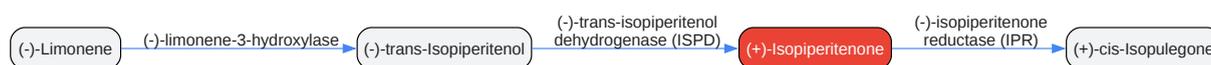
Property	Value	Source
Boiling Point	107.5-109.0 °C at 10 Torr	[4]
Density	0.940 ± 0.06 g/cm ³ (Predicted)	[4]
Flash Point	91.11 °C (196.00 °F)	[6]
Solubility in Water	1.24 g/L (Predicted)	[2]
LogP	2.53 (Predicted)	[2]
Odor Profile	Sweet, herbal, fruity, minty	[4] [5]

Biosynthesis and Natural Occurrence

Isopiperitenone is a significant intermediate in the biosynthesis of (-)-menthol in peppermint (*Mentha x piperita*) and other plants of the Lamiaceae family.[\[1\]](#) The biosynthetic pathway originates from (-)-limonene.

The process involves a two-step enzymatic conversion:

- Hydroxylation: (-)-Limonene is first hydroxylated by (-)-limonene-3-hydroxylase to produce (-)-trans-isopiperitenol.[1]
- Oxidation: The resulting (-)-trans-isopiperitenol is then oxidized by the NAD⁺-dependent enzyme (-)-trans-isopiperitenol dehydrogenase (ISPD) to yield **isopiperitenone**.[1]



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Caption: Biosynthetic Pathway of **Isopiperitenone** in Peppermint.

Following its formation, **isopiperitenone** is a direct precursor to (+)-cis-isopulegone, a reaction catalyzed by (-)-**isopiperitenone** reductase (IPR).[1][9] This positions **isopiperitenone** as a critical branch-point molecule in the biosynthesis of p-menthane monoterpenes.[1]

Beyond peppermint, **isopiperitenone** has been identified in various other plants, including dill, spearmint, Achillea abrotanoides, and Thymus carnosus.[2][3]

Chemical Synthesis

The chemical synthesis of **isopiperitenone** can be achieved through the allylic oxidation of limonene.[10] A common method utilizes chromium-based reagents.

Experimental Protocol: Synthesis of (-)-Isopiperitenone from (-)-Limonene

This protocol is based on the allylic oxidation of (-)-limonene.

Materials:

- (-)-Limonene

- Chromium hexacarbonyl
- Acetonitrile
- Silica gel for column chromatography
- Diethyl ether
- n-Hexane

Procedure:

- Dissolve (-)-limonene in acetonitrile in a suitable reaction flask.
- Carefully add chromium hexacarbonyl to the solution. The reaction proceeds with the allylic oxidation of limonene. This typically yields a mixture of (-)-carvone and (-)-**isopiperitenone**.
[\[10\]](#)
- Monitor the reaction progress using an appropriate analytical technique, such as gas chromatography (GC).
- Upon completion, quench the reaction and remove the solvent under reduced pressure.
- The crude product, a mixture of (-)-carvone and (-)-**isopiperitenone**, is then subjected to purification.
[\[10\]](#)
- Purify the (-)-**isopiperitenone** from the mixture using column chromatography on silica gel.
[\[10\]](#)
- Elute the column with an isocratic mixture of 27% diethyl ether in n-hexane to isolate the desired product.
[\[10\]](#)
- Collect the fractions containing pure (-)-**isopiperitenone** and concentrate them to obtain the final product.

Biological Activity and Potential Applications

Isopiperitenone's primary significance lies in its role as a biosynthetic intermediate. However, it and its analogs have also been investigated for their biological activities and potential applications.

- **Precursor for High-Value Compounds:** Isopiperitenol, the precursor to **isopiperitenone**, is an important compound for the synthesis of industrially significant substances like menthol and certain cannabinoids (e.g., CBD, THC).[11] This highlights the importance of the synthetic pathways involving **isopiperitenone**.
- **Antimicrobial Properties:** **Isopiperitenone** and related compounds have been explored for their roles in plant defense and their antimicrobial properties.[1] While direct research on the antimicrobial activity of (+)-**Isopiperitenone** is limited, the general mechanisms for monoterpenes often involve the disruption of microbial cell membranes or inhibition of metabolic pathways.[1]
- **Flavor and Fragrance:** Due to its characteristic odor, **isopiperitenone** has potential as a perfume material.[4] Its scent is described as powerful, diffusive, and sweeter than piperitenone, with minty and penetrating notes.[4]
- **Analytical Standard:** In practice, **isopiperitenone** is primarily used as an analytical reference standard for identifying and quantifying its presence in mint essential oils via GC-MS and GC-FID.[5] This is crucial for authenticity testing and monitoring changes after harvesting.[5]

Spectroscopic Analysis

The structural elucidation and identification of **isopiperitenone** rely on various spectroscopic techniques. The National Institute of Standards and Technology (NIST) provides reference mass spectrometry data for 2-Cyclohexen-1-one, 3-methyl-6-(1-methylethenyl)-.[12] The PubChem database also indicates the availability of ¹³C NMR and GC-MS data.[3] These spectral fingerprints are essential for the unambiguous identification of **isopiperitenone** in complex mixtures.

Safety and Handling

For (+)-**Isopiperitenone**, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals indicates the following hazards:

- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

Precautionary Statements: Standard precautions for handling chemicals should be observed. This includes wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses, and working in a well-ventilated area.[7] For detailed safety information, researchers should always consult the Safety Data Sheet (SDS) provided by the supplier.[1]

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